

# 3-Ethylhexane molecular formula and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Ethylhexane

Cat. No.: B044089

[Get Quote](#)

## An In-depth Technical Guide to 3-Ethylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Ethylhexane**, alongside a detailed, representative experimental protocol for its analysis. This document is intended to serve as a valuable resource for professionals in research and development.

## Core Chemical Properties

**3-Ethylhexane** is an isomer of octane, belonging to the alkane class of hydrocarbons. Its structure consists of a six-carbon hexane chain with an ethyl group attached to the third carbon atom.

The molecular formula for **3-Ethylhexane** is  $C_8H_{18}$ .<sup>[1][2][3][4][5]</sup> Its molecular weight is approximately 114.23 g/mol.<sup>[1][3]</sup> Other identifiers include the CAS Registry Number 619-99-8.<sup>[1][2][5]</sup>

## Summary of Quantitative Data

The following table summarizes key quantitative data for **3-Ethylhexane** for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>18</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	114.23 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Molar Mass	114.23 g/mol <a href="#">[4]</a>
Boiling Point	118.54°C <a href="#">[4]</a>
Density	0.7100 g/cm <sup>3</sup> <a href="#">[4]</a>
CAS Registry Number	619-99-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This section details a standard protocol for the identification and quantification of **3-Ethylhexane** in a liquid sample. This method is widely applicable in quality control, environmental analysis, and chemical research.

Objective: To identify and quantify **3-Ethylhexane** in a sample using GC-MS.

Materials:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary Column (e.g., DB-5ms, 30m x 0.25mm ID, 0.25µm film thickness)
- Helium (carrier gas), purity ≥ 99.999%
- **3-Ethylhexane** standard, ≥ 99% purity
- Solvent (e.g., Hexane or Pentane, HPLC grade)
- Volumetric flasks, pipettes, and autosampler vials

Procedure:

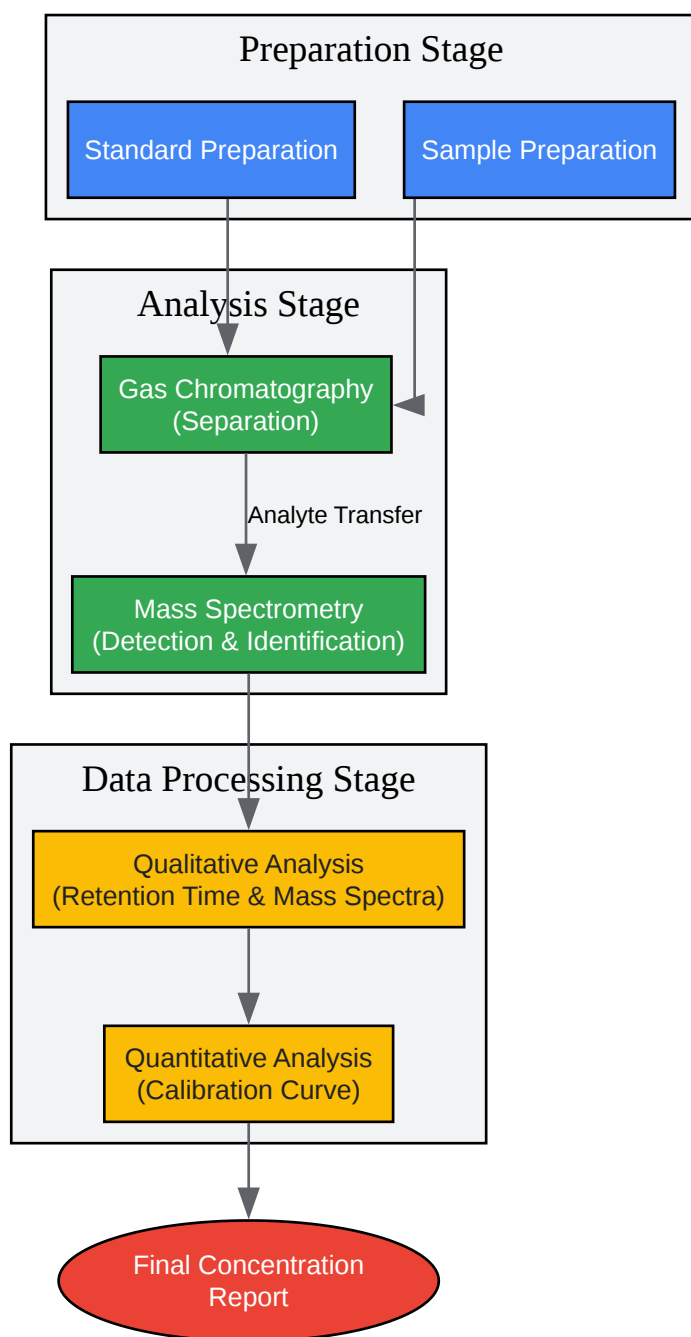
- Standard Preparation:

1. Prepare a stock solution of 1000 µg/mL of **3-Ethylhexane** in the chosen solvent.
  2. Perform serial dilutions to create a set of calibration standards (e.g., 1, 5, 10, 25, 50 µg/mL).
- Sample Preparation:
    1. If the sample is complex, perform a liquid-liquid extraction or solid-phase microextraction (SPME) to isolate volatile organic compounds.
    2. Dilute the sample with the solvent to ensure the concentration of **3-Ethylhexane** falls within the calibration range.
  - GC-MS Instrument Setup:
    - Inlet Temperature: 250°C
    - Injection Mode: Splitless (or split, depending on concentration)
    - Injection Volume: 1 µL
    - Oven Temperature Program:
      - Initial temperature: 40°C, hold for 2 minutes.
      - Ramp: Increase to 150°C at a rate of 10°C/minute.
      - Hold at 150°C for 5 minutes.
    - Carrier Gas Flow (Helium): 1.0 mL/minute (constant flow).
    - MS Transfer Line Temperature: 280°C
    - Ion Source Temperature: 230°C
    - Ionization Mode: Electron Ionization (EI) at 70 eV.
    - Mass Scan Range: 35-200 m/z.

- Analysis Sequence:
  1. Run a solvent blank to check for system contamination.
  2. Inject the calibration standards in order of increasing concentration.
  3. Inject the prepared samples.
- Data Analysis:
  1. Identify the **3-Ethylhexane** peak in the chromatogram based on its retention time, which should be consistent with the standard.
  2. Confirm the identity by comparing the mass spectrum of the peak with a reference library (e.g., NIST). Key fragments for C<sub>8</sub>H<sub>18</sub> isomers should be present.
  3. Generate a calibration curve by plotting the peak area against the concentration of the standards.
  4. Quantify the amount of **3-Ethylhexane** in the samples using the regression equation from the calibration curve.

## Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of **3-Ethylhexane** as described in the experimental protocol.



[Click to download full resolution via product page](#)

Caption: Workflow for the GC-MS analysis of **3-Ethylhexane**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Ethylhexane | C<sub>8</sub>H<sub>18</sub> | CID 12096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hexane, 3-ethyl- [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. chembk.com [chembk.com]
- 5. Hexane, 3-ethyl- [webbook.nist.gov]
- To cite this document: BenchChem. [3-Ethylhexane molecular formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044089#3-ethylhexane-molecular-formula-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)